

Technical Support Center: Enhancing the Chiral Purity of 3-Aminopropanamide Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-Amino-N-isobutylpropanamide
hydrochloride

CAS No.: 1220035-14-2

Cat. No.: B1455448

[Get Quote](#)

Welcome to the technical support center for the chiral purification of 3-aminopropanamide derivatives. This guide is designed for researchers, scientists, and professionals in drug development who are navigating the complexities of isolating stereoisomers. Here, we provide in-depth, field-proven insights and troubleshooting protocols in a direct question-and-answer format to address the specific challenges you may encounter during your experiments. Our approach is grounded in scientific principles to not only offer solutions but also to explain the causality behind them, ensuring a robust and reproducible workflow.

Section 1: Foundational Concepts & Initial Assessment

Before diving into specific troubleshooting, it's crucial to correctly diagnose the nature of your chiral purity issue. This section provides a logical framework for assessing your starting material and analytical data.

Frequently Asked Questions (FAQs)

Q1: I've synthesized a racemic mixture of a 3-aminopropanamide derivative. What is the first step to improving its chiral purity?

A1: The first and most critical step is to establish a reliable analytical method to accurately determine the enantiomeric excess (e.e.) of your current mixture. Chiral High-Performance Liquid Chromatography (HPLC) or Chiral Supercritical Fluid Chromatography (SFC) are the industry-standard techniques. Without a robust analytical method, you cannot effectively evaluate the success of any purification strategy.

Q2: My chiral HPLC method shows poor separation between the enantiomers. What should I do first?

A2: Before attempting preparative separation, you must optimize your analytical method. Poor resolution at the analytical scale will almost certainly fail at the preparative scale. Focus on screening different chiral stationary phases (CSPs) and optimizing the mobile phase composition. Polysaccharide-based CSPs are often a good starting point for amino amides.[\[1\]](#)
[\[2\]](#)

Q3: What are the primary strategies for resolving a racemic mixture of a 3-aminopropanamide derivative?

A3: There are three main strategies, each with its own set of advantages and challenges:

- **Chiral Chromatography:** Direct separation of enantiomers on a chiral stationary phase. This is often used for both analytical and preparative scales.
- **Diastereomeric Salt Crystallization:** A classical resolution technique where the racemic amine is reacted with a chiral resolving agent to form diastereomeric salts, which are then separated by crystallization due to differences in solubility.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Enzymatic Kinetic Resolution:** Utilizes an enzyme to selectively catalyze a reaction on one enantiomer, leaving the other unreacted and allowing for their separation.

The choice of strategy depends on factors like the scale of your synthesis, the physicochemical properties of your derivative, and available resources.

Section 2: Troubleshooting Chiral Chromatography (HPLC/SFC)

Chiral chromatography is a powerful tool, but it can present challenges. This section addresses common issues encountered during method development and execution.

Troubleshooting Guide: Chiral HPLC/SFC

Problem	Potential Cause(s)	Troubleshooting Steps & Scientific Rationale
Poor or No Resolution	1. Inappropriate Chiral Stationary Phase (CSP): The CSP does not have the necessary stereospecific interactions with your analyte. 2. Suboptimal Mobile Phase: The mobile phase composition is not conducive to chiral recognition.	1. Screen Different CSPs: Polysaccharide-based columns (e.g., Chiralpak®, Chiralcel®) are highly effective for a wide range of compounds, including amines and amides.[6] Amylose-based CSPs often show different selectivity than cellulose-based ones.[1] 2. Optimize Mobile Phase: a. Solvent Ratio: Systematically vary the ratio of your non-polar solvent (e.g., hexane) and alcohol modifier (e.g., isopropanol). Lowering the alcohol percentage can sometimes increase retention and improve resolution.[7] b. Additives: For basic compounds like 3-aminopropanamide derivatives, adding a small amount (typically 0.1%) of a basic modifier like diethylamine (DEA) to the mobile phase is crucial. This suppresses the interaction of the basic analyte with acidic sites on the silica surface of the CSP, leading to improved peak shape and resolution.[7][8]
Peak Tailing	1. Secondary Interactions: The amine group of your analyte is interacting with residual acidic	1. Use a Basic Additive: As mentioned above, adding DEA or another suitable amine to

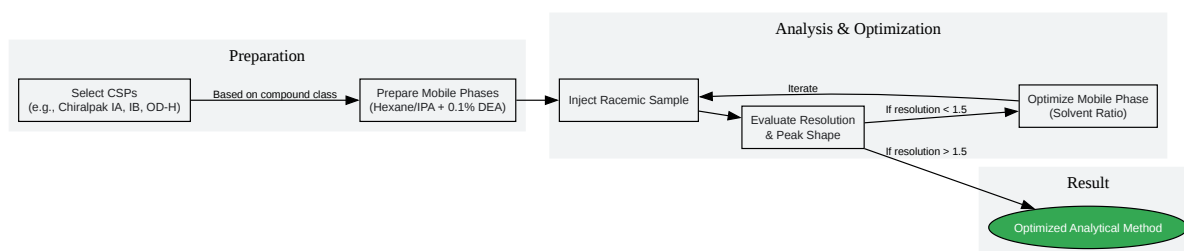
	silanol groups on the silica support of the CSP. 2. Column Overload: Injecting too much sample can lead to peak distortion.	the mobile phase will neutralize the active silanol sites and minimize these unwanted interactions.[8] 2. Reduce Sample Concentration: Dilute your sample and reinject. If peak shape improves, you were likely overloading the column.
Irreproducible Retention Times	1. Mobile Phase Inconsistency: The mobile phase composition is not stable or is prepared incorrectly. 2. Temperature Fluctuations: Changes in column temperature can affect retention times.	1. Prepare Fresh Mobile Phase: Ensure accurate measurement of solvents and additives. Premixing the mobile phase can improve consistency. 2. Use a Column Oven: Maintaining a constant column temperature is essential for reproducible chromatography.

Experimental Protocol: Chiral HPLC Method Development

This protocol outlines a general strategy for developing a chiral HPLC method for a 3-aminopropanamide derivative.

- Column Selection:
 - Begin by screening a set of polysaccharide-based CSPs, such as Chiralpak® IA, Chiralpak® IB, and Chiralcel® OD-H. These columns offer a good starting point for a broad range of chiral compounds.[6][9]
- Mobile Phase Preparation:
 - Prepare a stock mobile phase of Hexane/Isopropanol (90:10 v/v) with 0.1% DEA.

- Prepare additional mobile phases with varying Hexane/Isopropanol ratios (e.g., 95:5, 80:20) with 0.1% DEA to evaluate the effect of solvent strength on resolution.
- Chromatographic Conditions:
 - Flow Rate: 1.0 mL/min^[1]
 - Temperature: 25°C (use a column oven for consistency)
 - Detection: UV (select a wavelength where your compound has good absorbance)
 - Injection Volume: 5-10 µL
- Analysis and Optimization:
 - Inject your racemic sample onto each column with the different mobile phases.
 - Evaluate the chromatograms for retention time, resolution, and peak shape.
 - The chiral recognition mechanism on polysaccharide CSPs involves a combination of hydrogen bonding, dipole-dipole, and steric interactions.^{[10][11]} Adjusting the alcohol modifier content in the mobile phase directly influences these interactions, thereby affecting enantioselectivity.



[Click to download full resolution via product page](#)

Caption: Chiral HPLC method development workflow.

Section 3: Troubleshooting Diastereomeric Salt Crystallization

This classical method is a powerful, cost-effective technique for large-scale resolutions but requires careful optimization.

Troubleshooting Guide: Diastereomeric Salt Crystallization

Problem	Potential Cause(s)	Troubleshooting Steps & Scientific Rationale
No Crystals Form	1. Inappropriate Solvent: The diastereomeric salts are too soluble in the chosen solvent. 2. Solution is Undersaturated: The concentration of the salts is too low to initiate crystallization.	1. Perform a Solvent Screen: Test a range of solvents with varying polarities (e.g., ethanol, isopropanol, acetone, ethyl acetate, and mixtures with water). The goal is to find a solvent where one diastereomeric salt has significantly lower solubility than the other.^[12] 2. Increase Concentration: Slowly evaporate the solvent or prepare a more concentrated starting solution. 3. Induce Crystallization: Try scratching the inside of the flask with a glass rod or adding a seed crystal of the desired diastereomer if available.
"Oiling Out" (Formation of a liquid instead of solid)	1. High Solute Concentration: The concentration is too high, causing the salt to separate as a liquid phase. 2. Crystallization Temperature is too High: The temperature is above the melting point of the diastereomeric salt in that solvent system.	1. Add More Solvent: Dilute the solution to a point where crystallization is favored over oiling out. 2. Lower the Temperature: Cool the solution slowly to encourage crystal formation.
Low Diastereomeric Excess (d.e.) of Crystals	1. Poor Solubility Difference: The two diastereomeric salts have similar solubilities in the chosen solvent. 2. Crystallization Occurred too Quickly: Rapid crystallization	1. Re-screen Solvents: The choice of solvent is the most critical factor for achieving high d.e.^[13] 2. Slow Cooling: Allow the solution to cool to room temperature slowly, and then

can trap the more soluble diastereomer in the crystal lattice.

further cool in an ice bath or refrigerator. 3.

Recrystallization: Dissolve the obtained crystals in a minimal amount of hot solvent and allow them to recrystallize slowly. This process often significantly improves the d.e.

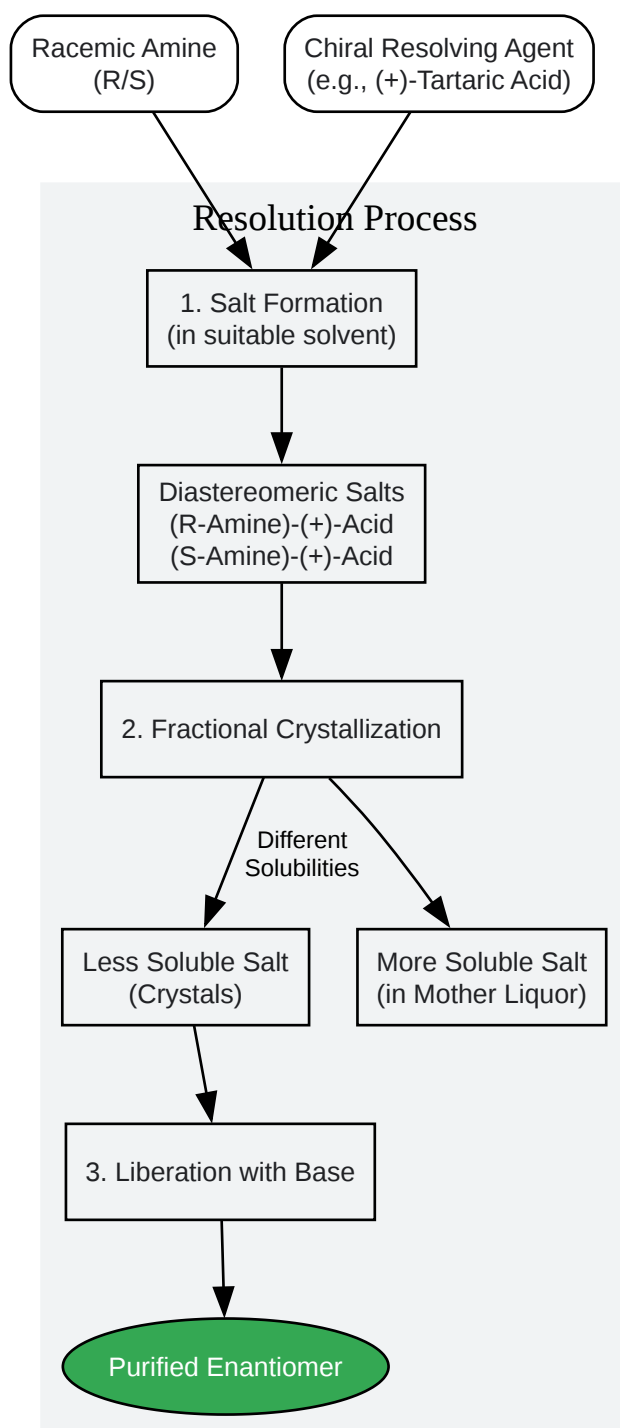
[\[14\]](#)

Experimental Protocol: Diastereomeric Salt Resolution

This protocol provides a general procedure for the resolution of a racemic 3-aminopropanamide derivative using (+)-dibenzoyl-D-tartaric acid.

- Salt Formation:
 - Dissolve 1.0 equivalent of the racemic 3-aminopropanamide derivative in a suitable solvent (e.g., methanol or ethanol).
 - In a separate flask, dissolve 0.5 to 1.0 equivalents of the chiral resolving agent (e.g., (+)-dibenzoyl-D-tartaric acid) in the same solvent, heating gently if necessary.
 - Slowly add the resolving agent solution to the amine solution with stirring.
- Crystallization:
 - Stir the mixture at room temperature. Crystal formation may begin immediately or after some time.
 - If no crystals form, try cooling the solution in an ice bath.
 - Allow the crystallization to proceed for several hours to overnight to maximize the yield of the less soluble diastereomeric salt.[\[15\]](#)
- Isolation and Purification:

- Collect the crystals by vacuum filtration and wash them with a small amount of cold solvent.[\[15\]](#)
- Dry the crystals under vacuum.
- Determine the d.e. of the crystallized salt using the previously developed chiral HPLC method.
- If the d.e. is not satisfactory, perform a recrystallization.[\[14\]](#)
- Liberation of the Free Amine:
 - Suspend the purified diastereomeric salt in water.
 - Add a strong base (e.g., 50% NaOH solution) dropwise until the solution is strongly basic (pH > 12) to liberate the free amine.[\[15\]](#)
 - Extract the enantiomerically enriched amine with an organic solvent (e.g., dichloromethane or ethyl acetate).
 - Dry the organic layer, filter, and concentrate to obtain the purified enantiomer.



[Click to download full resolution via product page](#)

Caption: Diastereomeric salt resolution workflow.

Section 4: Troubleshooting Enzymatic Kinetic Resolution

Enzymatic resolutions offer high selectivity under mild conditions but require careful optimization of reaction parameters.

Troubleshooting Guide: Enzymatic Kinetic Resolution

Problem	Potential Cause(s)	Troubleshooting Steps & Scientific Rationale
Low or No Enzyme Activity	1. Incorrect Temperature or pH: The reaction conditions are outside the optimal range for the enzyme. 2. Denatured Enzyme: The enzyme has lost its structure and function due to improper storage or handling.	1. Optimize Reaction Conditions: a. Temperature: Most lipases work well between 30-60°C. Run small-scale experiments at different temperatures to find the optimum. Higher temperatures increase reaction rates but can also lead to enzyme denaturation if too high.^{[16][17][18]} b. pH: The pH of the reaction medium is critical. Ensure the solvent system maintains a pH suitable for the enzyme's activity. 2. Use Fresh Enzyme: Ensure the enzyme has been stored correctly (typically at low temperatures) and has not undergone multiple freeze-thaw cycles.
Low Enantioselectivity (Low e.e.)	1. Suboptimal Enzyme Choice: The selected enzyme does not effectively discriminate between the two enantiomers of your specific substrate. 2. Reaction Proceeded too Far: In a kinetic resolution, the e.e. of the remaining starting material increases as the reaction progresses. If the reaction goes to completion, you will be left with a racemic mixture of the product.	1. Screen Different Enzymes: Test various lipases (e.g., from <i>Candida antarctica</i>, <i>Pseudomonas cepacia</i>) to find one with high enantioselectivity for your substrate. 2. Monitor Reaction Progress: Take aliquots from the reaction at different time points and analyze the e.e. of both the starting material and the product by chiral HPLC. Stop the reaction when the desired e.e. is reached (ideally around

50% conversion for maximum e.e. of both product and remaining substrate).

Slow Reaction Rate	1. Insufficient Enzyme Concentration: Not enough enzyme is present to catalyze the reaction at a reasonable rate. 2. Poor Mass Transfer: In heterogeneous reactions (e.g., with an immobilized enzyme), inefficient mixing can limit the reaction rate.	1. Increase Enzyme Loading: Incrementally increase the amount of enzyme used in the reaction. The reaction rate should be proportional to the enzyme concentration, assuming the substrate is not limiting.^[19] 2. Improve Agitation: Ensure vigorous stirring or shaking to improve the interaction between the substrate and the enzyme.
--------------------	--	--

Experimental Protocol: Lipase-Catalyzed Kinetic Resolution

This protocol describes a typical kinetic resolution of a racemic 3-aminopropanamide derivative by acylation.

- Reaction Setup:
 - To a solution of the racemic 3-aminopropanamide derivative (1.0 eq.) in a suitable organic solvent (e.g., toluene or MTBE), add the acylating agent (e.g., ethyl acetate, 1.0-1.5 eq.).
 - Add the lipase (e.g., Novozym 435, typically 10-20% by weight of the substrate).
- Reaction and Monitoring:
 - Stir the mixture at the optimal temperature (e.g., 40-50°C).
 - Monitor the reaction progress by taking small aliquots at regular intervals (e.g., every 2-4 hours).

- Quench the reaction in the aliquot (e.g., by filtering off the enzyme) and analyze by chiral HPLC to determine the conversion and the e.e. of the remaining starting material and the acylated product.
- Workup and Separation:
 - When the desired e.e. is achieved (typically around 50% conversion), stop the reaction by filtering off the immobilized enzyme. The enzyme can often be washed and reused.
 - Concentrate the filtrate.
 - The resulting mixture contains the unreacted enantiomer and the acylated enantiomer. These can now be separated by standard techniques like column chromatography or extraction, as they have different chemical properties.

Section 5: The Proactive Approach - Enantioselective Synthesis

While resolution techniques separate existing enantiomers, enantioselective synthesis aims to create only the desired one from the start. This is often the most efficient and economical approach in the long run.

Key Considerations for Enantioselective Synthesis

- Catalyst Selection: The choice of a chiral catalyst or auxiliary is paramount. For the synthesis of β -amino amides, various catalytic systems involving transition metals or organocatalysts have been developed.[\[20\]](#)[\[21\]](#)[\[22\]](#)
- Reaction Conditions: Asymmetric reactions are often highly sensitive to conditions such as temperature, solvent, and concentration. Rigorous optimization is required to achieve high enantioselectivity.
- Side Reactions: Be aware of potential side reactions that could lead to the formation of undesired stereoisomers or racemization of the product.

Developing an enantioselective synthesis route is a complex undertaking that often requires significant research and development. However, it can ultimately provide a more direct and

scalable path to a chirally pure compound.[\[23\]](#)[\[24\]](#)

References

- Enantiomer Separation of Chiral Amines and Amino Acid Esters on Polysaccharide Phenylcarbamates Derived Chiral Stationary Phases. (2021). YAKHAK HOEJI. Available at: [\[Link\]](#)
- Separation of Diastereomers Taking Advantage for the Kinetic Control and Structure of Resolving Agent. (2026). Gavin Publishers. Available at: [\[Link\]](#)
- Isolation of enantiomers via diastereomer crystallisation. (2010). UCL Discovery. Available at: [\[Link\]](#)
- Optimal enzyme utilization suggests that concentrations and thermodynamics determine binding mechanisms and enzyme saturations. (2023). PMC - PubMed Central. Available at: [\[Link\]](#)
- The effect of mobile phase composition on the chiral separation of compounds. (n.d.). ResearchGate. Available at: [\[Link\]](#)
- Polysaccharide-based CSPs. (n.d.). Chiralpedia. Available at: [\[Link\]](#)
- Enantioselective synthesis of vicinal diamines and β -amino amides by NiH-catalyzed hydroamidation of alkenyl amides. (n.d.). Organic Chemistry Frontiers (RSC Publishing). Available at: [\[Link\]](#)
- Chiral Resolution Screening. (n.d.). Onyx Scientific. Available at: [\[Link\]](#)
- 6.8 Resolution (Separation) of Enantiomers. (2019). Chemistry LibreTexts. Available at: [\[Link\]](#)
- COMPARISON OF VARIOUS CHIRAL STATIONARY PHASES FOR THE CHROMATOGRAPHIC SEPARATION OF CHIRAL PHARMACEUTICALS. (n.d.). UNCW Institutional Repository. Available at: [\[Link\]](#)
- Overcoming the Limitations of Diastereomeric Crystallisation of Chiral Amines. (n.d.). White Rose eTheses Online. Available at: [\[Link\]](#)

- Application of Polysaccharide-Based Chiral High-Performance Liquid Chromatography Columns for the Separation of Regio-, E/Z-, and Enantio-Isomeric Mixtures of Allylic Compounds. (2022). ACS Omega. Available at: [\[Link\]](#)
- Diastereomeric recrystallization. (n.d.). Wikipedia. Available at: [\[Link\]](#)
- CHIRALPAK Immobilized Columns: Mobile Phase Modifiers & Additives. (n.d.). Chiral Technologies. Available at: [\[Link\]](#)
- Rational Screening Approach for Classical Chiral Resolution under Thermodynamic Equilibrium: A Case Study of Diphenyl-Substituted N-Methyl-Piperazine. (n.d.). Organic Process Research & Development. Available at: [\[Link\]](#)
- Screening primary racemic amines for enantioseparation by derivatized polysaccharide and cyclofructan columns. (n.d.). PMC - NIH. Available at: [\[Link\]](#)
- Supplementary material for Resolution of a chiral amine and recovery of unwanted enantiomer by racemization. (n.d.). The Royal Society of Chemistry. Available at: [\[Link\]](#)
- SEPARATION OF OPTICAL ISOMERS VIA DIASTEREOISOMERIC SALT FORMATION. (n.d.). Hungarian Academy of Sciences. Available at: [\[Link\]](#)
- Chiral Separations of Amino Acids and Peptides by Capillary Electrophoresis. (2025). ResearchGate. Available at: [\[Link\]](#)
- Enantioselective Synthesis of β -amino acids: A Review. (2015). Hilaris Publisher. Available at: [\[Link\]](#)
- How to Optimize Temperature and pH for Enzyme Activity. (2025). Patsnap Synapse. Available at: [\[Link\]](#)
- Comparison of Enantiomeric Separations and Screening Protocols for Chiral Primary Amines by SFC and HPLC. (2025). ResearchGate. Available at: [\[Link\]](#)
- CRYSTALLIZATION-BASED SEPARATION OF ENANTIOMERS. (n.d.). ResearchGate. Available at: [\[Link\]](#)

- Enantioselective Chromatographic Separation and Lipase Catalyzed Asymmetric Resolution of Biologically Important Chiral Amines. (n.d.). MDPI. Available at: [\[Link\]](#)
- Which solvent is good for chiral resolution by tartaric acid? (2014). ResearchGate. Available at: [\[Link\]](#)
- (PDF) Enantioselective Chromatographic Separation and Lipase Catalyzed Asymmetric Resolution of Biologically Important Chiral Amines. (2025). ResearchGate. Available at: [\[Link\]](#)
- Chiral Stationary Phases and their Relationship with Enantiomer Structures in Enantioseparation Research of Analytical Laboratory. (n.d.). Redalyc. Available at: [\[Link\]](#)
- Factors affecting enzyme activity. (n.d.). Monash University. Available at: [\[Link\]](#)
- Chiral mobile phase additives in HPLC enantioseparations. (n.d.). PubMed. Available at: [\[Link\]](#)
- Modular enantioselective access to β -amino amides by Brønsted acid-catalysed multicomponent reactions. (n.d.). PubMed. Available at: [\[Link\]](#)
- Preparation and Chiral Recognition of Polysaccharide-Based Selectors. (n.d.). ResearchGate. Available at: [\[Link\]](#)
- Modular enantioselective access to β -amino amides by Brønsted acid-catalysed multicomponent reactions. (2023). ResearchGate. Available at: [\[Link\]](#)
- Chiral SFC Method Development on Polysaccharide-Based Chiral Stationary Phases. (2022). YouTube. Available at: [\[Link\]](#)
- Strategies for chiral separation: from racemate to enantiomer. (n.d.). PMC - NIH. Available at: [\[Link\]](#)
- Chiral HPLC Separations. (n.d.). Phenomenex. Available at: [\[Link\]](#)
- Intensification of Double Kinetic Resolution of Chiral Amines and Alcohols via Chemoselective Formation of a Carbonate–Enzyme Intermediate. (n.d.). PMC - NIH. Available at: [\[Link\]](#)

- How to adjust the Enzyme concentration during the kinetics measurement? (2022). ResearchGate. Available at: [\[Link\]](#)
- Recent trends in chiral separations on immobilized polysaccharides CSPs. (n.d.). PubMed. Available at: [\[Link\]](#)
- Determination of enantiomers of amino acids by reversed phase high performance liquid chromatography. (n.d.). Analytical Chemistry. Available at: [\[Link\]](#)
- Journal of Chemical and Pharmaceutical Research, 2015, 7(5):311-322 Review Article Lipases-catalyzed enantioselective kineti. (2015). JOCPR. Available at: [\[Link\]](#)
- Optimization of the Lipase-Catalyzed Selective Amidation of Phenylglycinol. (n.d.). PMC - NIH. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Enantiomer Separation of Chiral Amines and Amino Acid Esters on Polysaccharide Phenylcarbamates Derived Chiral Stationary Phases \[yakhak.org\]](#)
- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. chem.libretexts.org \[chem.libretexts.org\]](#)
- [4. Diastereomeric recrystallization - Wikipedia \[en.wikipedia.org\]](#)
- [5. pp.bme.hu \[pp.bme.hu\]](#)
- [6. Screening primary racemic amines for enantioseparation by derivatized polysaccharide and cyclofructan columns - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. mdpi.com \[mdpi.com\]](#)
- [8. chiraltech.com \[chiraltech.com\]](#)
- [9. Recent trends in chiral separations on immobilized polysaccharides CSPs - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)

- 10. Polysaccharide-based CSPs – Chiralpedia [chiralpedia.com]
- 11. researchgate.net [researchgate.net]
- 12. researchgate.net [researchgate.net]
- 13. researchgate.net [researchgate.net]
- 14. Separation of Diastereomers Taking Advantage for the Kinetic Control and Structure of Resolving Agent [gavinpublishers.com]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. monash.edu [monash.edu]
- 17. Effect of Temperature on Enzymatic Reaction - Creative Enzymes [creative-enzymes.com]
- 18. Optimization of the Lipase-Catalyzed Selective Amidation of Phenylglycinol - PMC [pubmed.ncbi.nlm.nih.gov]
- 19. researchgate.net [researchgate.net]
- 20. Enantioselective synthesis of vicinal diamines and β -amino amides by NiH-catalyzed hydroamidation of alkenyl amides - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 21. "Enantioselective synthesis of β -amino acid derivatives using amidine-b" by Matthew Robert Straub [openscholarship.wustl.edu]
- 22. hilarispublisher.com [hilarispublisher.com]
- 23. Modular enantioselective access to β -amino amides by Brønsted acid-catalysed multicomponent reactions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Support Center: Enhancing the Chiral Purity of 3-Aminopropanamide Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1455448/docs#technical-support-center-enhancing-the-chiral-purity-of-3-aminopropanamide-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)